

Handling and storage of Tris(4-chlorophenyl)phosphine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tris(4-chlorophenyl)phosphine*

Cat. No.: *B071986*

[Get Quote](#)

An In-depth Technical Guide to the Handling and Storage of **Tris(4-chlorophenyl)phosphine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on the proper handling and storage of **Tris(4-chlorophenyl)phosphine** (CAS No. 1159-54-2). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Chemical and Physical Properties

Tris(4-chlorophenyl)phosphine is a light cream-colored powder solid.^{[1][2]} Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C18H12Cl3P	[1]
Molecular Weight	365.63 g/mol	[1]
Appearance	Light cream powder solid	[1][2]
Melting Point	96 - 103 °C (204.8 - 217.4 °F)	[1][3]
Boiling Point	No data available	[1]
Solubility	No information available	[1]
Stability	Stable under normal conditions	[1]

Hazard Identification and Safety Precautions

Tris(4-chlorophenyl)phosphine is classified as a hazardous chemical.[1] The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[2][4][5][6]

GHS Hazard Statements:

- H315: Causes skin irritation.[4][5]
- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[4][5]

Signal Word: Warning[1][4]

Personal Protective Equipment (PPE)

To minimize exposure risks, appropriate personal protective equipment must be worn when handling this compound.

PPE	Specification	Source
Eye/Face Protection	Chemical safety goggles or eyeglasses	[1]
Skin Protection	Protective gloves and clothing to prevent skin exposure	[1]
Respiratory Protection	A dust mask (type N95 or equivalent) is recommended. [4][6] Under normal use with adequate ventilation, it may not be required.[1]	

Handling Procedures

Proper handling techniques are essential to prevent accidental exposure and contamination.

- Engineering Controls: Work in a well-ventilated area, preferably under a chemical fume hood.[7]
- General Handling: Avoid contact with skin, eyes, and clothing.[1] Do not breathe dust or mists.[1] Wash hands and any exposed skin thoroughly after handling.[1][8]
- Hygiene: Do not eat, drink, or smoke in areas where the chemical is handled.[9] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[9][10]
- Spill Procedures: In case of a spill, sweep up the solid material and place it into a suitable container for disposal.[1] Avoid generating dust.[7] Ensure adequate ventilation.[7]

Storage Conditions

Correct storage is vital for maintaining the chemical's stability and preventing hazardous reactions.

Storage Condition	Recommendation	Source
Temperature	Store in a cool, dry place. ^[1] Some sources recommend room temperature, while others suggest a cool and dark place below 15°C. ^{[3][10]}	
Container	Keep the container tightly closed. ^{[1][8]}	
Atmosphere	Storage under an inert atmosphere is recommended. ^[3]	
Incompatible Materials	Avoid strong oxidizing agents. ^[1]	

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid measures should be taken.

Exposure Route	First-Aid Protocol	Source
Inhalation	Remove the victim to fresh air and keep them at rest in a comfortable breathing position. [1][8] Seek medical attention if you feel unwell.[1]	
Skin Contact	Wash the affected area with plenty of soap and water.[1][8] Remove contaminated clothing and wash it before reuse.[1] If skin irritation occurs, seek medical advice.[1]	
Eye Contact	Rinse cautiously with water for several minutes.[1][8] Remove contact lenses if present and easy to do, and continue rinsing.[1][8] If eye irritation persists, get medical advice.[1]	
Ingestion	Do NOT induce vomiting.[8] Drink plenty of water.[1] Seek immediate medical attention. [1]	

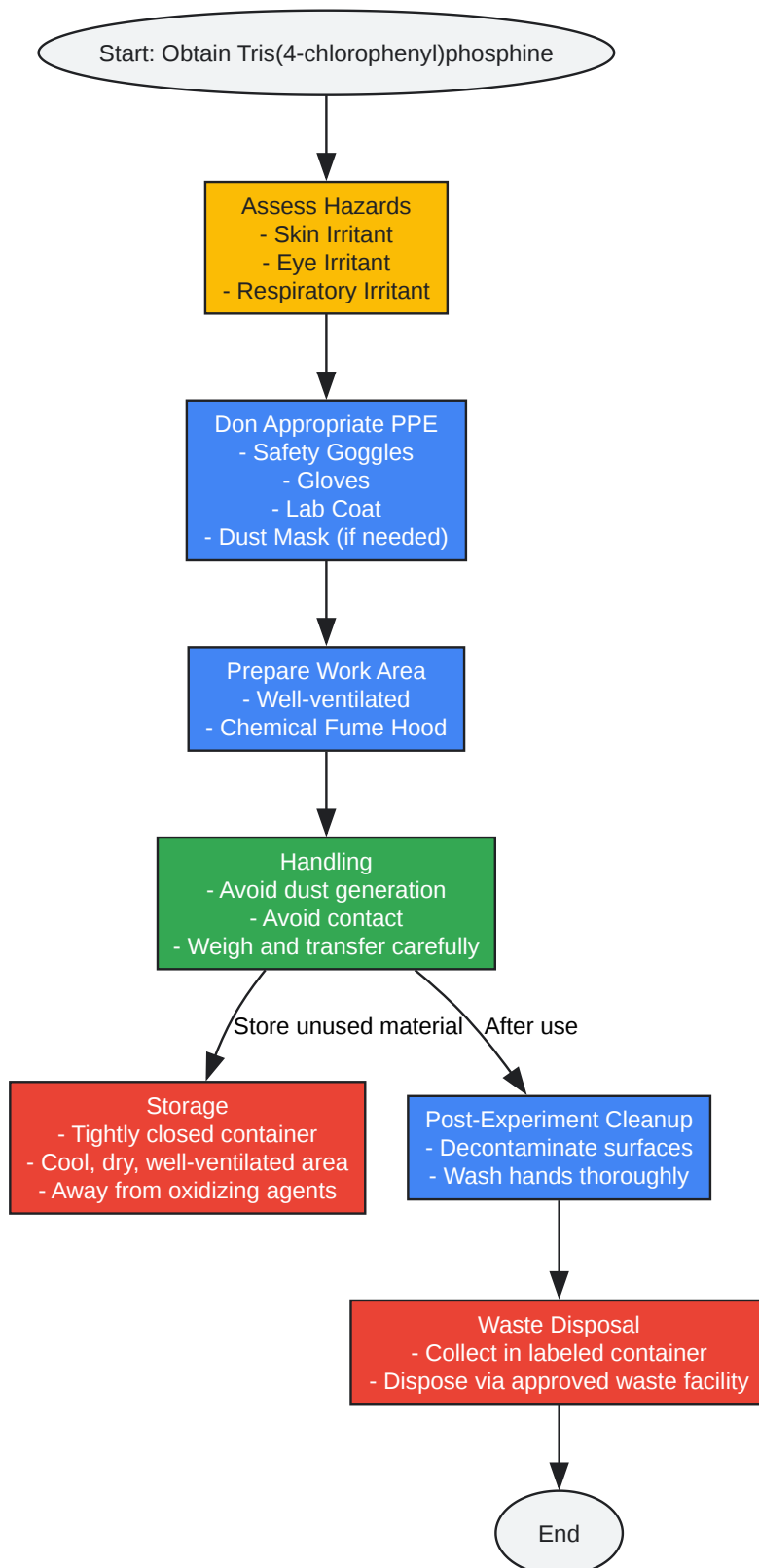
Disposal Considerations

Dispose of **Tris(4-chlorophenyl)phosphine** and its container in accordance with local, regional, and national regulations. The material should be disposed of at an approved waste disposal plant.[1][8]

Experimental Protocols and Workflows

While specific experimental protocols will vary based on the research application (e.g., as a ligand in cross-coupling reactions), the fundamental handling and storage procedures outlined in this guide should be integrated into all experimental workflows.

Logical Workflow for Safe Handling and Storage



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and storage of **Tris(4-chlorophenyl)phosphine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. TRIS(4-CHLOROPHENYL)PHOSPHINE | 1159-54-2 [chemicalbook.com]
- 4. Tris(4-chlorophenyl)phosphine 95 1159-54-2 [sigmaaldrich.com]
- 5. Tris(4-chlorophenyl)phosphine | C₁₈H₁₂Cl₃P | CID 70874 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 95%, powder | Sigma-Aldrich [sigmaaldrich.com]
- 7. WERCS Studio - Application Error [assets.thermofisher.com]
- 8. fishersci.com [fishersci.com]
- 9. sigmaaldrich.cn [sigmaaldrich.cn]
- 10. Tris(4-chlorophenyl)phosphine | 1159-54-2 | TCI EUROPE N.V. [tcichemicals.com]
- To cite this document: BenchChem. [Handling and storage of Tris(4-chlorophenyl)phosphine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b071986#handling-and-storage-of-tris-4-chlorophenyl-phosphine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com